

# chemical properties of semicarbazide hydrochloride

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## Compound of Interest

Compound Name: Semicarbazide

Cat. No.: B1199961

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An In-depth Technical Guide to the Chemical Properties of **Semicarbazide** Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties of **semicarbazide** hydrochloride (CAS No: 563-41-7). The information is curated for professionals in research and development, offering quantitative data, detailed experimental protocols, and visual representations of key processes and mechanisms.

## Chemical Identity and Physical Properties

**Semicarbazide** hydrochloride, with the IUPAC name aminourea hydrochloride, is the hydrochloride salt of **semicarbazide**.<sup>[1]</sup> It presents as a white to off-white crystalline solid or powder.<sup>[1][2][3]</sup> It is a derivative of urea and is commonly used as a reagent for identifying aldehydes and ketones, with which it forms crystalline semicarbazones with characteristic melting points.<sup>[1][2][4]</sup>

## Quantitative Physicochemical Data

The key physicochemical properties of **semicarbazide** hydrochloride are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	CH <sub>6</sub> ClN <sub>3</sub> O	[1][4]
Molecular Weight	111.53 g/mol	[2][4]
Melting Point	173–177 °C (decomposes)	[3][5]
pKa	10.8	[1][4]
Water Solubility	100 g/L (at 15 °C)	[1]
pH	~1.5 (100 g/L solution at 20 °C)	[1][2]
Appearance	White crystalline powder/chunks	[1][2][3]

## Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and identification of **semicarbazide** hydrochloride.

Spectroscopic Technique	Characteristic Peaks / Data	Source(s)
UV-Vis (Water)	Shoulders at 278 nm (log $\epsilon$ = -0.7) and 357 nm (log $\epsilon$ = -1.1)	[1][4]
Infrared (IR)	Sadtler Ref. No. 15256; Key bands at 700, 3500 cm <sup>-1</sup>	[1][4]
Nuclear Magnetic Resonance (NMR)	Sadtler Ref. No. 17040	[1][4]

## Reactivity and Stability

**Semicarbazide** hydrochloride is a stable compound under standard conditions.[1] However, it exhibits incompatibilities with certain classes of chemicals and decomposes under heat.

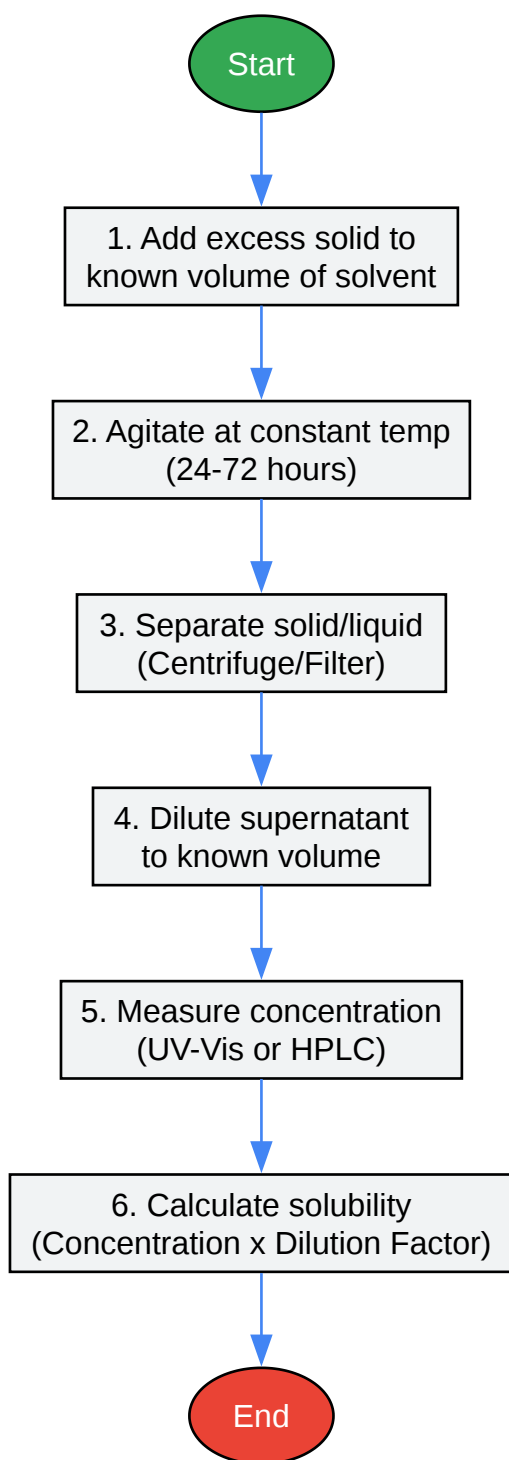
- Stability: Stable at ambient temperatures, typically stored between +15°C and +25°C.[1]

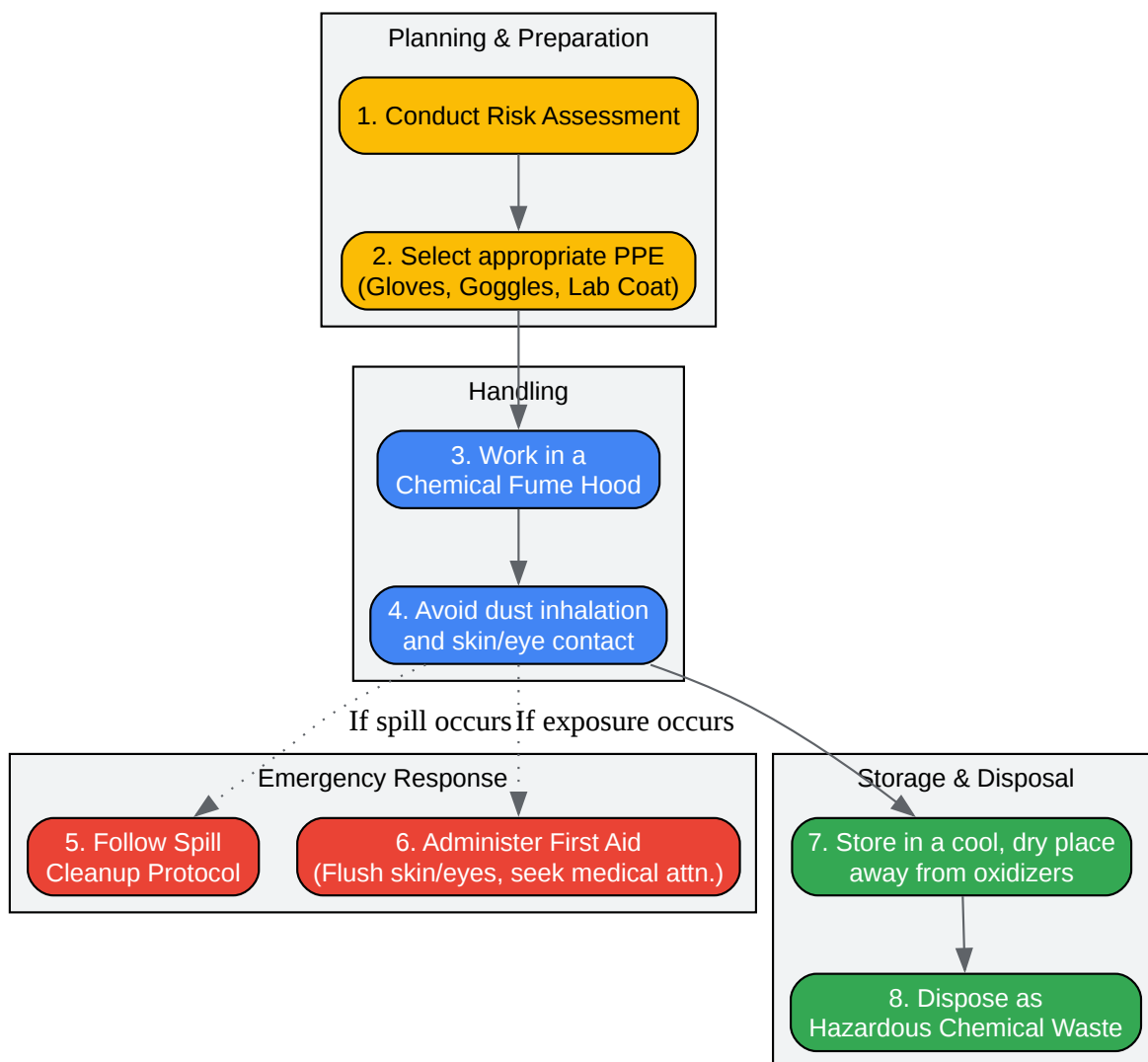
- Incompatibilities: It is incompatible with strong oxidizing agents (e.g., nitrates, peroxides, chlorates), strong bases, strong acids, and epoxides.<sup>[1]</sup> Contact with oxidizers may lead to fire or explosions.<sup>[1]</sup>
- Decomposition: When heated to decomposition, it emits highly toxic fumes of nitrogen oxides (NO<sub>x</sub>) and hydrogen chloride (HCl).<sup>[1][4][6]</sup>

The primary reaction of interest for researchers is its condensation reaction with carbonyl compounds (aldehydes and ketones) to form semicarbazones. This reaction is a cornerstone of its utility in analytical and synthetic chemistry.

## Semicarbazone Formation Mechanism

The reaction proceeds via a nucleophilic addition of the terminal -NH<sub>2</sub> group of **semicarbazide** to the electrophilic carbonyl carbon, followed by the elimination of a water molecule. The nitrogen atoms adjacent to the carbonyl group in **semicarbazide** are non-nucleophilic due to the delocalization of their lone pairs through resonance with the carbonyl group.





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